

Application Notes and Protocols for Second Harmonic Generation in Ba₂NaNb₅O₁₅

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium sodium niobate

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Introduction

Barium sodium niobate (Ba₂NaNb₅O₁₅), often abbreviated as BNN, is a versatile nonlinear optical crystal with notable applications in frequency conversion, particularly second harmonic generation (SHG). Its high nonlinear optical coefficients, approximately twice those of lithium niobate (LiNbO₃), and its resistance to optically induced refractive index inhomogeneities (optical damage) at room temperature make it an attractive material for generating coherent light at shorter wavelengths.^[1] This document provides detailed application notes and protocols for setting up and performing second harmonic generation experiments using Ba₂NaNb₅O₁₅ crystals.

Physical and Optical Properties of Ba₂NaNb₅O₁₅

At room temperature, Ba₂NaNb₅O₁₅ belongs to the orthorhombic crystal system with the point group mm2. This non-centrosymmetric structure is a prerequisite for second-order nonlinear optical effects like SHG. The crystal is a "filled" tungsten-bronze type ferroelectric material.^[1]

Table 1: Key Physical and Optical Properties of Ba₂NaNb₅O₁₅

Property	Value	Reference
Crystal System	Orthorhombic	
Point Group	mm2	
Nonlinear Optical Coefficients	$d_{31} = d_{15}$, $d_{32} = d_{24}$, d_{33}	[1]
Phase Matching Temperature (for 1064 nm SHG)	-80°C (propagating along x-axis)	[1]
-90°C (propagating along y-axis)	[1]	
Refractive Index (approximate)	~2.4	

Experimental Setup for Second Harmonic Generation

A typical experimental setup for achieving SHG in a $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$ crystal involves a high-intensity laser source, focusing and collimating optics, the nonlinear crystal mounted in a temperature-controlled housing, and a detection system to measure the generated second harmonic signal.

Essential Components:

- Laser Source:** A Q-switched or mode-locked Nd:YAG laser operating at a fundamental wavelength of 1064 nm is commonly used. The high peak power of pulsed lasers is crucial for efficient SHG.
- Optical Isolator:** Placed after the laser to prevent back-reflections that could destabilize the laser operation.
- Focusing Lens:** A lens with a suitable focal length (e.g., 10-20 cm) is used to focus the laser beam into the $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$ crystal, increasing the power density.
- $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$ Crystal:** A high-quality, single-domain crystal with polished optical faces. The crystal should be cut to the appropriate orientation for the desired phase-matching condition.

- **Crystal Mount and Temperature Controller:** A cryostat or a Peltier cooler is essential to achieve and maintain the specific low temperatures required for phase matching of 1064 nm radiation.
- **Collimating Lens:** Placed after the crystal to collimate the diverging fundamental and second harmonic beams.
- **Filter:** A filter that selectively transmits the second harmonic wavelength (e.g., 532 nm) and blocks the fundamental wavelength (1064 nm).
- **Detector:** A photodiode power meter or a spectrometer to measure the power and wavelength of the generated second harmonic light.

Experimental Workflow Diagram

Caption: Experimental workflow for second harmonic generation in $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$.

Detailed Experimental Protocol

1. System Alignment:

- Ensure the Nd:YAG laser is operating in a stable mode with the desired pulse characteristics (e.g., pulse energy, pulse duration, and repetition rate).
- Align the laser beam to pass through the center of all optical components (isolator, lenses, and the aperture of the crystal mount). Use an infrared viewer or camera for beam visualization.

2. Crystal Preparation and Mounting:

- Carefully clean the optical faces of the $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$ crystal using appropriate solvents (e.g., spectroscopic grade methanol or acetone) and lens tissue.
- Mount the crystal in the temperature-controlled holder, ensuring good thermal contact.

3. Focusing and Collimation:

- Place the focusing lens at a distance from the crystal to achieve the desired beam waist inside the crystal. The optimal focal spot size will depend on the crystal length and the laser beam parameters.

- Position the collimating lens after the crystal to produce a collimated output beam.

4. Temperature-Tuned Phase Matching:

- Begin cooling the $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$ crystal using the temperature controller.
- For a fundamental wavelength of 1064 nm, the target phase-matching temperatures are approximately -80°C for propagation along the x-axis and -90°C for propagation along the y-axis.[\[1\]](#)
- Monitor the output for the generation of green light (532 nm) as the crystal approaches the phase-matching temperature. A sensitive photodetector or even the naked eye (with appropriate safety precautions and low power) can be used for initial detection.

5. Optimization of SHG Efficiency:

- Fine-tune the crystal's temperature around the target phase-matching temperature to maximize the second harmonic output. The phase-matching temperature can be very sensitive, so small adjustments are necessary.
- Adjust the crystal's tilt and rotation angles to optimize the interaction length and maximize the SHG signal.
- Optimize the position of the focusing lens to ensure the beam waist is located at the center of the crystal.

6. Data Acquisition:

- Place the filter after the collimating lens to block the fundamental 1064 nm light.
- Measure the power of the 532 nm second harmonic beam using a calibrated power meter.
- To calculate the conversion efficiency, also measure the power of the fundamental beam before it enters the crystal.

Conversion Efficiency Calculation:

$$\eta = (P_{2\omega} / P_{\omega}) * 100\%$$

Where:

- η is the conversion efficiency.
- $P_{2\omega}$ is the power of the second harmonic beam.
- P_{ω} is the power of the fundamental beam.

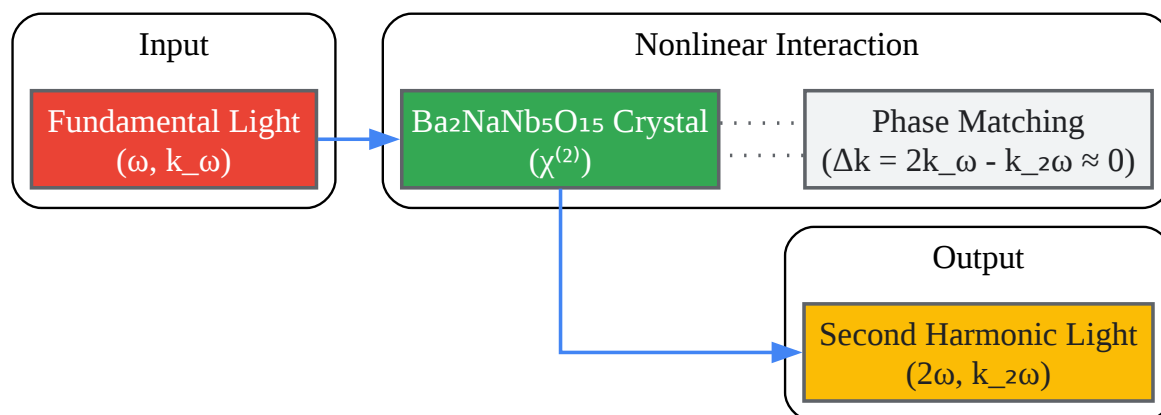
Data Presentation

Table 2: Representative Experimental Parameters for SHG in Ba₂NaNb₅O₁₅

Parameter	Typical Value/Component	Notes
Laser Source		
Type	Q-switched Nd:YAG	Provides high peak power
Fundamental Wavelength (ω)	1064 nm	Infrared
Second Harmonic Wavelength (2ω)	532 nm	Green
Pulse Duration	10 - 100 ns	Varies with specific experiment
Repetition Rate	10 Hz - 10 kHz	
Nonlinear Crystal		
Material	Ba ₂ NaNb ₅ O ₁₅	
Dimensions	e.g., 5x5x10 mm ³	Varies with specific experiment
Orientation	Cut for Type I phase matching	
Optical Components		
Focusing Lens	f = 100 mm	OD > 4 at 1064 nm
Collimating Lens	f = 50 mm	
Filter	532 nm bandpass filter	
Detection System		
Detector	Silicon photodiode power meter	Calibrated for 532 nm
Phase Matching		
Method	Temperature Tuning	For 1064 nm fundamental
Temperature	-80°C to -90°C	

Signaling Pathway and Logical Relationships

The process of second harmonic generation is a coherent nonlinear optical interaction. The logical relationship between the input and output is governed by the principles of nonlinear optics and phase matching.



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Caption: Logical diagram of the second harmonic generation process.

Important Considerations and Troubleshooting

- **Crystal Quality:** The quality of the Ba₂NaNb₅O₁₅ crystal is paramount. Inclusions, domain walls, and surface imperfections can significantly reduce SHG efficiency and distort the output beam.
- **Optical Damage:** While Ba₂NaNb₅O₁₅ has a high damage threshold at room temperature, it is still important to avoid excessively high laser intensities that could cause damage, especially at cryogenic temperatures.
- **Temperature Stability:** The phase-matching temperature needs to be precisely controlled and stable. Small temperature fluctuations can lead to a significant drop in SHG efficiency.
- **Polarization:** The polarization of the fundamental beam must be correctly aligned with the crystallographic axes of the Ba₂NaNb₅O₁₅ crystal to access the desired nonlinear coefficient. A half-wave plate can be used to rotate the polarization of the input beam for optimization.

- **Sellmeier Equations:** The refractive index of a material is dependent on the wavelength. This relationship is described by the Sellmeier equations. While specific Sellmeier equations for $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$ are not readily available in the literature, the provided phase-matching temperatures for 1064 nm serve as a reliable starting point for experiments with this wavelength. For other fundamental wavelengths, the phase-matching temperature will need to be determined experimentally.

By following these detailed application notes and protocols, researchers can successfully implement second harmonic generation using $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$ crystals for a variety of applications requiring coherent visible light.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Second Harmonic Generation in $\text{Ba}_2\text{NaNb}_5\text{O}_{15}$]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1143473#experimental-setup-for-second-harmonic-generation-in-ba-nanb-o\]](https://www.benchchem.com/product/b1143473#experimental-setup-for-second-harmonic-generation-in-ba-nanb-o)

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